

An In-depth Technical Guide to Poacic Acid: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Poacic acid*

Cat. No.: *B1248617*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Poacic acid is a plant-derived stilbenoid compound that has garnered significant interest for its potent antifungal activity.[1][2][3] First identified in lignocellulosic hydrolysates of grasses, this natural product presents a novel molecular scaffold for the development of new antifungal agents.[3][4] Its primary mechanism of action involves the disruption of the fungal cell wall, a critical structure for fungal viability and a well-established target for antifungal drugs.[2][3][4] This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Poacic acid**, with a focus on its mechanism of action and the cellular pathways it modulates.

Physicochemical Properties of Poacic Acid

Poacic acid, a decarboxylated product of 8-5'-diferulic acid, is a hydroxycinnamic acid derivative.[5][6] While extensive biological data is available, a complete profile of its physical properties such as melting and boiling points has not been extensively reported in the available scientific literature.

Table 1: Physical and Chemical Properties of **Poacic Acid**

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | (2E)-3-{4-hydroxy-3-[(E)-2-(4-hydroxy-3-methoxyphenyl)ethenyl]-5-methoxyphenyl}prop-2-enoic acid | [6] |
| Molecular Formula | C ₁₉ H ₁₈ O ₆ | [1] |
| Molecular Weight | 342.34 g/mol | [1] |
| Canonical SMILES | <chem>COC1=CC(=CC(=C1O)C=CC2=CC(=C(C=C2)O)OC)C=CC(=O)O</chem> | [1] |
| CAS Number | 160097-32-5 | [2] |
| Solubility | Soluble in DMSO (100 mg/mL); can be further diluted in water. | [7] |
| Appearance | Crystalline solid (after purification) | [8] |

Biological Activity and Mechanism of Action

Poacic acid exhibits significant antifungal activity against a range of fungi, including the model organism *Saccharomyces cerevisiae* and pathogenic species.[2][4] Its primary cellular target is the fungal cell wall, where it disrupts the synthesis of β -1,3-glucan, a crucial structural polysaccharide.[2][4]

Table 2: Antifungal Activity of **Poacic Acid**

| Organism | Activity Metric | Value | Source |
|--|-------------------------------|--------------------|---------|
| Saccharomyces cerevisiae | IC ₅₀ | 111 µg/mL (324 µM) | [9][10] |
| Saccharomyces cerevisiae | Significant growth inhibition | ≥ 256 µg/mL (48h) | [2] |
| Plasma membrane-compromised Candida albicans mutants | Fungicidal effect | - | [2] |

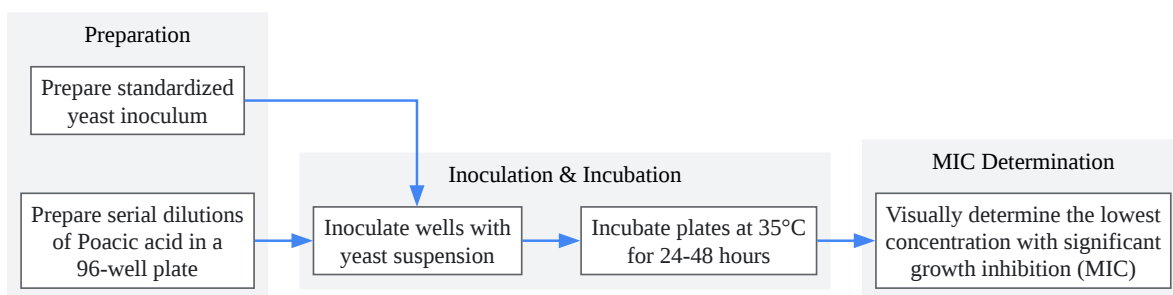
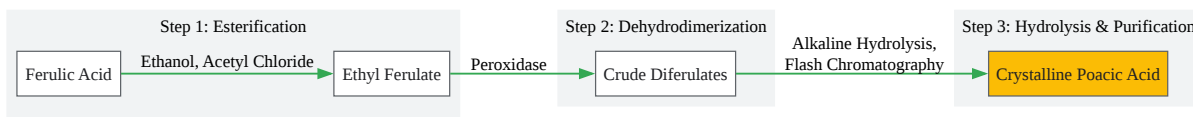
The mechanism of action of **Poacic acid** is distinct from that of echinocandin antifungals, which directly inhibit the β -1,3-glucan synthase enzyme complex. Instead, **Poacic acid** appears to directly bind to the β -1,3-glucan polymer itself, thereby disrupting the assembly and integrity of the cell wall.[4] This disruption of the cell wall leads to cell lysis and fungal death.

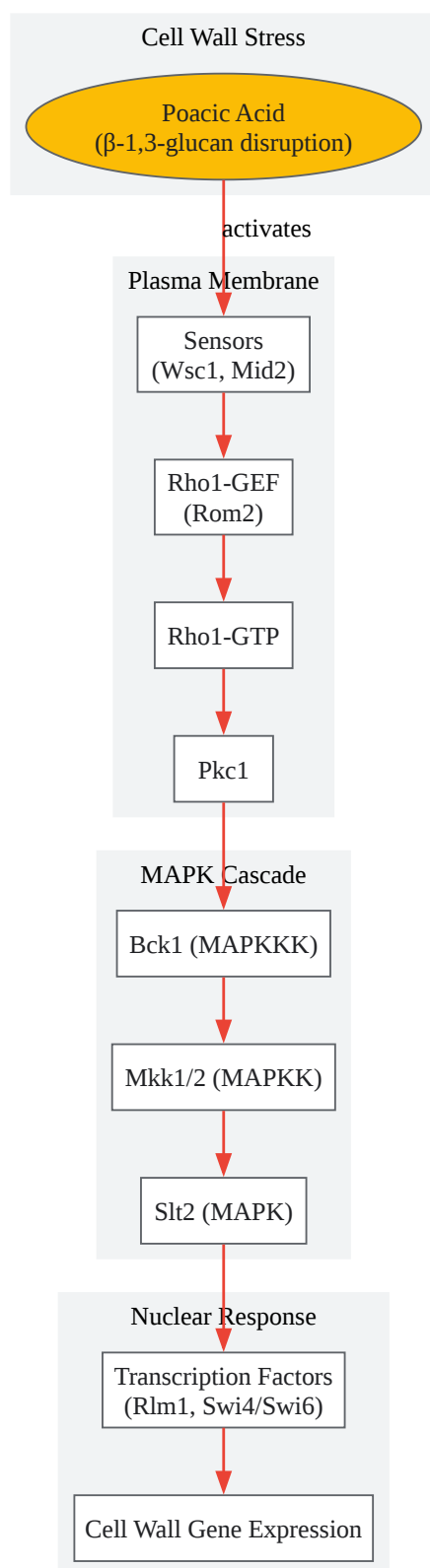
Experimental Protocols

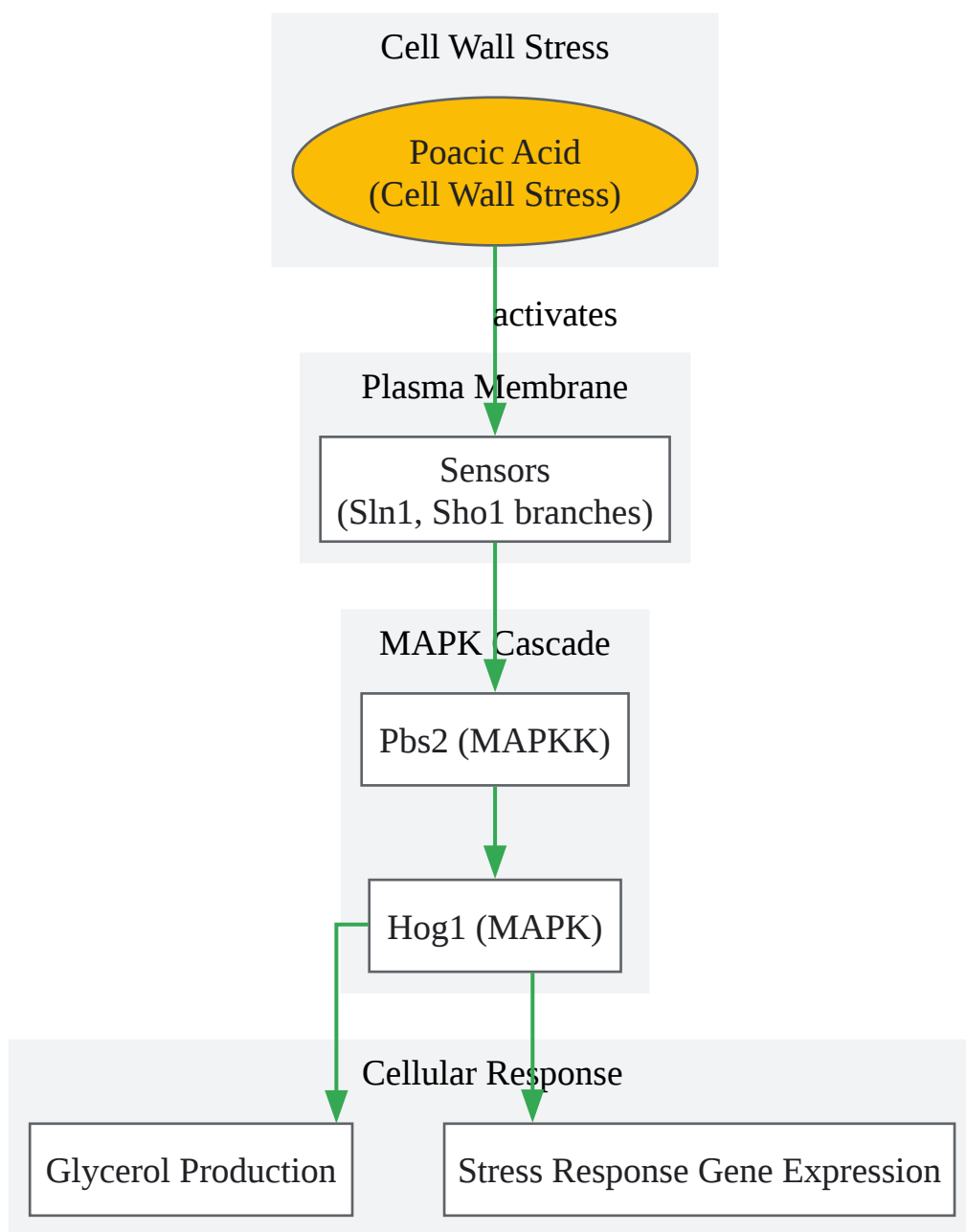
Synthesis of Poacic Acid

A scaled-up, three-step synthesis of **Poacic acid** from commercially available ferulic acid has been described.[8]

Workflow for **Poacic Acid** Synthesis







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